

An In-depth Technical Guide to 2-(Difluoromethoxy)benzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Difluoromethoxy)benzonitrile

Cat. No.: B1304700

[Get Quote](#)

This technical guide provides a comprehensive overview of the molecular structure, weight, and other physicochemical properties of **2-(Difluoromethoxy)benzonitrile**, tailored for researchers, scientists, and professionals in drug development.

Molecular and Physicochemical Properties

2-(Difluoromethoxy)benzonitrile is an aromatic organic compound. The integration of a difluoromethoxy group onto the benzonitrile scaffold can significantly alter the molecule's electronic properties, lipophilicity, and metabolic stability, making it a valuable building block in medicinal chemistry and materials science.

The quantitative data for **2-(Difluoromethoxy)benzonitrile** are summarized in the table below for ease of reference.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₅ F ₂ NO	[1][2]
Molecular Weight	169.13 g/mol	[1]
Monoisotopic Mass	169.03392 Da	[3]
CAS Number	56935-78-5	[1][2]
Density	1.26 g/cm ³	[1][4]
Boiling Point	118-120 °C @ 15 mmHg	[4]
Flash Point	101 °C	[4]
Appearance	Colorless to light yellow liquid	[4]
Storage	Sealed in dry, Room Temperature	[4]

Molecular Structure and Identification

The structural identifiers for **2-(Difluoromethoxy)benzonitrile** are provided below. These are crucial for unambiguous identification in chemical databases and experimental settings.

Identifier	String	Source(s)
IUPAC Name	2-(difluoromethoxy)benzonitrile	[1][2]
SMILES	<chem>C1=CC=C(C(=C1)C#N)OC(F)F</chem>	[1]
InChI	InChI=1S/C8H5F2NO/c9-8(10)12-7-4-2-1-3-6(7)5-11/h1-4,8H	[1]
InChIKey	PLTPHQGNJHSBBR-UHFFFAOYSA-N	[1]

Molecular Structure Visualization

The two-dimensional chemical structure of **2-(Difluoromethoxy)benzonitrile** is depicted in the diagram below.

Caption: 2D structure of **2-(Difluoromethoxy)benzonitrile**.

Experimental Protocols and Biological Activity

Detailed experimental protocols for the synthesis and specific reactions of **2-(Difluoromethoxy)benzonitrile** are not extensively documented in publicly available literature. It is primarily classified as a building block for organic synthesis.

There is no readily available information on the specific signaling pathways in which **2-(Difluoromethoxy)benzonitrile** is involved. Its primary application appears to be as an intermediate in the synthesis of more complex molecules with potential biological activities. Further research would be required to elucidate any direct biological effects or pathway interactions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. pschemicals.com [pschemicals.com]
- 3. PubChemLite - 2-(difluoromethoxy)benzonitrile (C₈H₅F₂NO) [pubchemlite.lcsb.uni.lu]
- 4. 2-(DIFLUOROMETHOXY)BENZONITRILE | 56935-78-5 [amp.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(Difluoromethoxy)benzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304700#2-difluoromethoxy-benzonitrile-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com